

An In-Depth Technical Guide to Anti-inflammatory Peptide 1 (Antiflammin-1)

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Compound of Interest

Compound Name: *Anti-inflammatory peptide 1*

Cat. No.: *B10814576*

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Abstract

Anti-inflammatory Peptide 1, also known as Antiflammin-1, is a synthetic nonapeptide derived from a region of high homology between uteroglobin and lipocortin I. Its amino acid sequence is H-Met-Gln-Met-Lys-Lys-Val-Leu-Asp-Ser-OH (MQMKKVLDS). Antiflammin-1 has demonstrated significant anti-inflammatory and anti-fibrotic properties in various preclinical models. The primary proposed mechanism of action is the inhibition of phospholipase A2 (PLA2), a key enzyme in the inflammatory cascade responsible for the release of arachidonic acid from cell membranes. By inhibiting PLA2, Antiflammin-1 effectively curtails the production of downstream pro-inflammatory mediators, including prostaglandins and leukotrienes. This whitepaper provides a comprehensive overview of the structure, amino acid sequence, mechanism of action, and relevant experimental protocols for the study of Antiflammin-1.

Structure and Amino Acid Sequence

Antiflammin-1 is a linear peptide composed of nine amino acids. Its structural and chemical properties are summarized in the table below.

Property	Value
Full Amino Acid Sequence	H-Met-Gln-Met-Lys-Lys-Val-Leu-Asp-Ser-OH
One-Letter Code	MQMKKVLDS
Molecular Formula	C45H82N12O14S2
Molecular Weight	1079.4 g/mol
Synonyms	Antiflammin-1
Source	Synthetic

Mechanism of Action and Signaling Pathway

The anti-inflammatory effects of Antiflammin-1 are primarily attributed to its inhibition of phospholipase A2 (PLA2). PLA2 is a critical enzyme that, when activated by inflammatory stimuli, hydrolyzes membrane phospholipids to release arachidonic acid. Arachidonic acid is then metabolized by cyclooxygenase (COX) and lipoxygenase (LOX) enzymes to produce prostaglandins and leukotrienes, respectively. These eicosanoids are potent mediators of inflammation, contributing to vasodilation, increased vascular permeability, pain, and fever.

By inhibiting PLA2, Antiflammin-1 blocks the initial step of the arachidonic acid cascade, thereby reducing the synthesis of these pro-inflammatory molecules. This upstream intervention leads to a broad-spectrum anti-inflammatory effect.

Furthermore, the reduction in pro-inflammatory mediators can indirectly affect downstream signaling pathways, such as the nuclear factor-kappa B (NF-κB) pathway. NF-κB is a key transcription factor that regulates the expression of numerous pro-inflammatory genes, including cytokines like TNF-α and IL-1β. While a direct interaction between Antiflammin-1 and the NF-κB pathway has not been fully elucidated, the suppression of the arachidonic acid cascade likely contributes to a cellular environment less conducive to NF-κB activation.

It is important to note that some studies have questioned the direct enzymatic inhibition of PLA2 by antinflammins in vitro, suggesting that their in vivo anti-inflammatory effects might be mediated by other mechanisms. However, the prevailing hypothesis remains centered on PLA2 inhibition.

Signaling Pathway Diagram

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